

Isatoic anhydride chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isatoic Anhydride

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An In-depth Technical Guide to Isatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **isatoic anhydride**, a versatile chemical intermediate. It covers its chemical structure, IUPAC nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis and key reactions.

Chemical Structure and IUPAC Name

Isatoic anhydride is a bicyclic organic compound.^[1] Its structure consists of a benzene ring fused to a 1,3-oxazinane-2,4-dione ring.

The International Union of Pure and Applied Chemistry (IUPAC) name for **isatoic anhydride** is 2H-3,1-Benzoxazine-2,4(1H)-dione.^{[2][3][4]}

Figure 1: Chemical Structure of Isatoic Anhydride

Physicochemical Properties

A summary of the key quantitative data for **isatoic anhydride** is presented in the table below.

Property	Value	References
Molecular Formula	C ₈ H ₅ NO ₃	[1][5]
Molar Mass	163.13 g/mol	[3][5][6]
Appearance	White solid	[3]
Melting Point	233 °C (decomposes)	[5][6]
243 °C	[3]	
Boiling Point	~300 °C	[6]
Density	1.52 g/cm ³	[6][7]
Flash Point	308 °C	[5][6]
Vapor Density	5.6 (vs air)	[5]

Experimental Protocols

Detailed methodologies for the synthesis of **isatoic anhydride** are provided below.

This is a well-established method for preparing **isatoic anhydride**.[\[8\]](#)

Materials:

- Anthranilic acid (1 mole, 137 g)
- Concentrated hydrochloric acid (126 ml)
- Phosgene gas
- Water

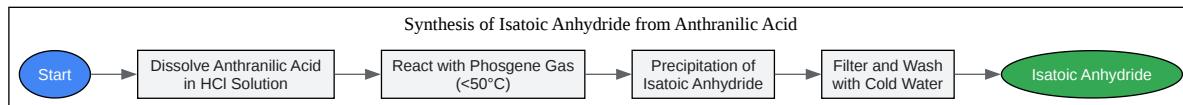
Equipment:

- 2-L three-necked flask
- Mechanically driven stirrer

- Gas inlet tube
- Gas outlet tube connected to an ammonia scrubber
- Büchner funnel

Procedure:

- Dissolve anthranilic acid in a mixture of water and concentrated hydrochloric acid with gentle warming.
- Filter the solution into the three-necked flask equipped with a stirrer.
- With rapid stirring, pass phosgene gas into the solution. The temperature should be maintained below 50°C by controlling the phosgene flow rate.
- Continue the phosgene addition for 2-4 hours until the rate of absorption significantly decreases.
- Disconnect the flask and remove residual phosgene by passing a current of air through the mixture.
- Collect the precipitated **isatoic anhydride** on a Büchner funnel and wash it with cold water.
- The mother liquor can be returned to the reaction flask for subsequent crops of the product by resuming the passage of phosgene.[8]



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Figure 2: Workflow for Synthesis from Anthranilic Acid

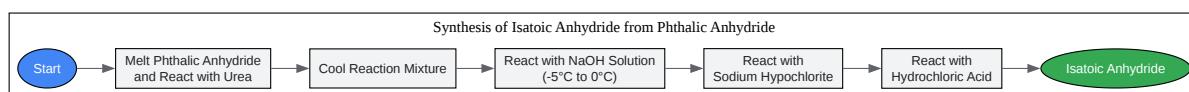
An alternative synthesis route starts from phthalic anhydride.[9][10]

Materials:

- Phthalic anhydride
- Urea
- Sodium hydroxide solution (liquid alkali)
- Sodium hypochlorite solution
- Hydrochloric acid

Procedure:

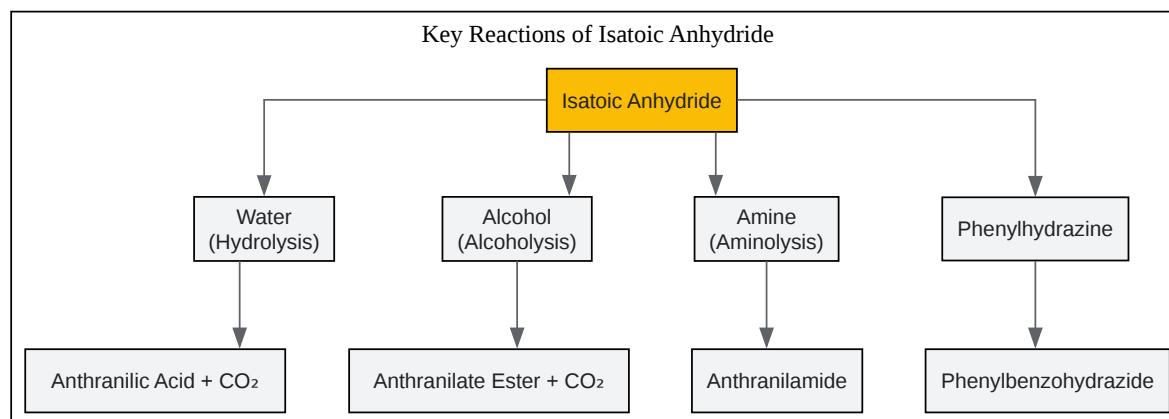
- Heat phthalic anhydride until it melts, then mix with urea. Allow the reaction to complete and then cool the mixture.
- Mix the cooled reaction product with a sodium hydroxide solution and then cool to between -5°C and 0°C for the first reaction.
- Add sodium hypochlorite solution for the second reaction.
- Finally, add hydrochloric acid to induce the third reaction, which yields **isatoic anhydride**.
[\[10\]](#)

[Click to download full resolution via product page](#)**Figure 3:** Workflow for Synthesis from Phthalic Anhydride

Key Reactions of Isatoic Anhydride

Isatoic anhydride is a valuable precursor in organic synthesis, particularly for heterocyclic compounds. Its ring is readily opened by nucleophiles.

- Hydrolysis: Reacts with water to produce anthranilic acid and carbon dioxide.[3]
- Alcoholysis: Reaction with alcohols yields esters of anthranilic acid and carbon dioxide.[3]
- Aminolysis: Amines open the ring to form anthranilamides.[3]
- Reaction with Phenylhydrazine: A mixture of **isatoic anhydride** and phenylhydrazine in ethanol, when heated under reflux, produces N-amino-N'-phenylbenzohydrazide.[11]



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Figure 4: Overview of Key Reactions

Applications

Isatoic anhydride is a crucial intermediate in the synthesis of a wide range of products, including:

- Pharmaceuticals, such as methaqualone and other 4-quinazolinone-based drugs.[3]

- Agrochemicals, including herbicides and pesticides.[6]
- Dyes, pigments, and luminophores.[6]
- Flavors and fragrances.[6]
- Polymers, where it can be used as a blowing agent due to its release of carbon dioxide upon decomposition.[3]

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- To cite this document: BenchChem. [Isatoic anhydride chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b133585#isatoic-anhydride-chemical-structure-and-iupac-name>]

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